

alpha-D-Galactopyranosyl bromide, tetraacetate molecular weight and formula

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Compound of Interest

Compound Name:	<i>alpha-D-Galactopyranosyl bromide, tetraacetate</i>
Cat. No.:	B013513

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In-depth Technical Guide: **alpha-D-Galactopyranosyl bromide, tetraacetate**

For researchers, scientists, and professionals in drug development, a precise understanding of the physicochemical properties of key chemical entities is paramount. This guide provides the fundamental molecular data for **alpha-D-Galactopyranosyl bromide, tetraacetate**, a commonly used glycosyl donor in carbohydrate chemistry.

Physicochemical Data

The molecular formula and weight are critical parameters for stoichiometric calculations in synthesis and for characterization. The data for **alpha-D-Galactopyranosyl bromide, tetraacetate** is summarized below.

Property	Value
Molecular Formula	C ₁₄ H ₁₉ BrO ₉ [1] [2] [3]
Molecular Weight	411.20 g/mol [2] [4] [5]
IUPAC Name	(2R,3R,4S,5R,6R)-3,4,5-Triacetoxy-6-bromotetrahydro-2H-pyran-2-yl)methyl acetate
CAS Number	3068-32-4 [1] [3]

This technical summary provides the essential molecular and physical data for **alpha-D-Galactopyranosyl bromide, tetraacetate**, presented for ease of use in a research and development setting.

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References

- 1. CAS#:3068-32-4 | 2,3,4,6-Tetra-O-acetyl-alpha-D-galactopyranosyl bromide | Chemsric [chemsrc.com]
- 2. alpha-D-Galactopyranosyl bromide, tetraacetate | C14H19BrO9 | CID 102932 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. synthose.com [synthose.com]
- 4. alpha-Acetobromogalactose | C14H19BrO9 | CID 2734143 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3068-32-4|2,3,4,6-Tetra-O-acetyl- α -D-galactopyranosyl bromide|BLD Pharm [bldpharm.com]
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